

An In-depth Technical Guide to C18 Lysophosphatidic Acid

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Compound of Interest

Compound Name: C18 LPA
Cat. No.: B15615134

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This guide provides a comprehensive overview of C18 Lysophosphatidic Acid (LPA), a critical bioactive lipid molecule. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, biological functions, and relevant experimental methodologies.

Chemical Identity and Nomenclature

The term "**C18 LPA**" encompasses several molecular species with an 18-carbon chain. The most prevalent and biologically active form is 1-oleoyl-sn-glycero-3-phosphate, which features a monounsaturated acyl chain.^[1]

IUPAC Name: [(2R)-2-hydroxy-3-phosphonooxypropyl] (Z)-octadec-9-enoate^[2]

Synonyms:

- 1-Oleoyl-sn-glycero-3-phosphate^[2]
- LPA(18:1)^[3]
- 1-oleoyl lysophosphatidic acid^[3]

- 1-(9Z-octadecenoyl)-sn-glycero-3-phosphate[3]

Other notable **C18 LPA** variants include the saturated form, 1-stearoyl-sn-glycero-3-phosphate (18:0 LPA), and ether-linked species.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C21H41O7P	[2]
Molecular Weight	436.5 g/mol	[2]
CAS Number	65528-98-5	[2]

Biological Significance and Signaling Pathways

LPA is a potent signaling molecule that exerts its effects by activating a family of six G protein-coupled receptors (GPCRs), designated LPA₁ through LPA₆. [1] This interaction triggers a cascade of intracellular signaling events that regulate fundamental cellular processes, including proliferation, migration, and survival. Aberrant LPA signaling has been implicated in various pathological conditions such as cancer and fibrosis. [4][5]

The activation of LPA receptors leads to the engagement of multiple heterotrimeric G proteins, primarily G_{ai/o}, G_{q/11}, G_{α12/13}, and G_{αs}. [1] These, in turn, modulate the activity of various downstream effector enzymes and signaling molecules.

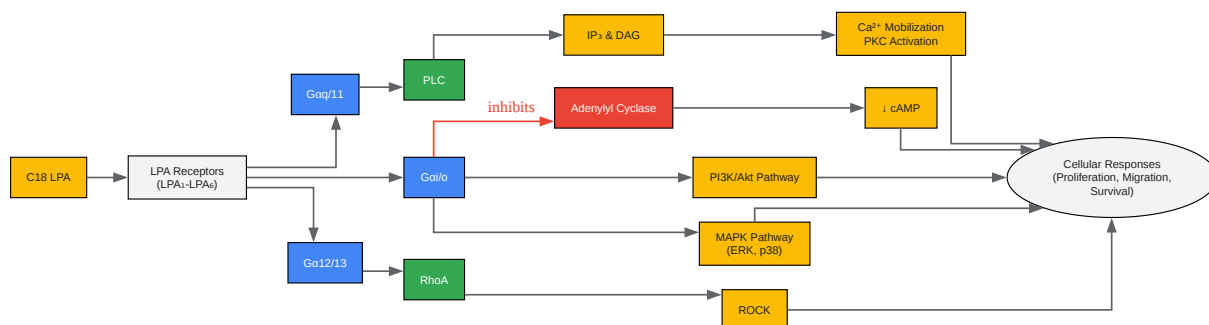
Key LPA Signaling Pathways:

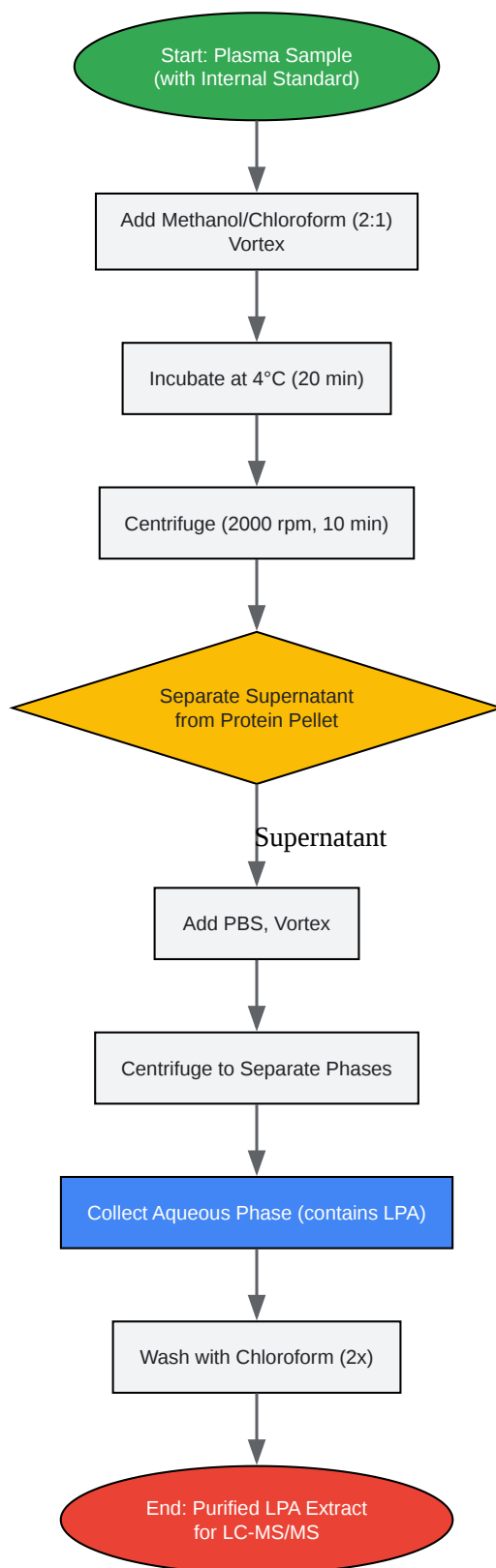
- **G_{q/11} Pathway:** Activates phospholipase C (PLC), leading to the generation of inositol triphosphate (IP₃) and diacylglycerol (DAG). This results in the mobilization of intracellular calcium and the activation of protein kinase C (PKC).
- **G_{ai/o} Pathway:** Inhibits adenylyl cyclase, leading to a decrease in cyclic AMP (cAMP) levels. The β_y subunits can also activate the PI3K/Akt pathway and mitogen-activated protein kinase (MAPK) cascades.
- **G_{α12/13} Pathway:** Primarily signals through the Rho family of small GTPases (e.g., RhoA), which activates Rho-associated kinase (ROCK). This pathway is crucial for cytoskeletal

rearrangements, stress fiber formation, and cell migration.[1]

- G α s Pathway: Activates adenylyl cyclase, increasing cAMP production.

In addition to its well-established GPCR-mediated signaling, LPA has been shown to interact with the Receptor for Advanced Glycation End products (RAGE), suggesting non-GPCR mediated pathways may also contribute to its biological effects.[5]





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